

# Dipropyl Adipate: Application Notes and Protocols for Topical Formulations

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## Compound of Interest

Compound Name: *Dipropyl adipate*

Cat. No.: *B086888*

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## Introduction

**Dipropyl adipate** is a diester of propyl alcohol and adipic acid, widely utilized in the cosmetic and pharmaceutical industries as a multifunctional emollient.<sup>[1][2]</sup> Its non-oily, lightweight texture and excellent spreadability make it a valuable ingredient in a variety of topical formulations, including creams, lotions, sunscreens, and after-shave products.<sup>[3][4]</sup> This document provides detailed application notes, experimental protocols, and performance data to guide researchers and formulators in the effective use of **dipropyl adipate**.

**Dipropyl adipate** is recognized for its rapid absorbency and low residual tack, contributing to a desirable sensory profile in skincare products.<sup>[4]</sup> Beyond its emollient properties, it also functions as a solvent, aiding in the dispersion of other ingredients and enhancing the stability of formulations.<sup>[2][5]</sup> Its safety for use in cosmetic products has been well-established.<sup>[6][7]</sup>

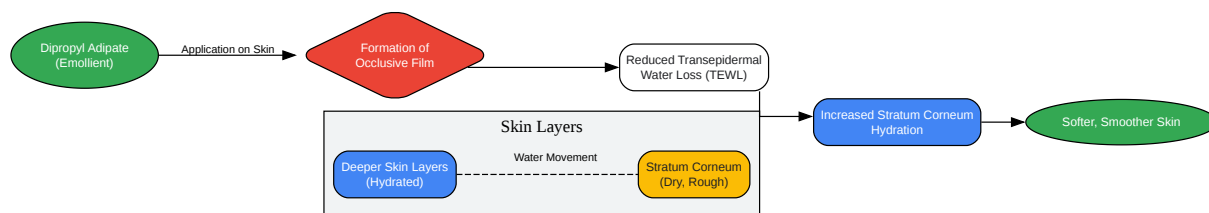
## Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **dipropyl adipate** is essential for formulation development.

Property	Value	Reference
Chemical Name	Dipropyl hexanedioate	[8]
CAS Number	106-19-4	[9]
Molecular Formula	C12H22O4	[8]
Molecular Weight	230.30 g/mol	[10]
Appearance	Colorless clear liquid (est)	[9]
Specific Gravity	0.97900 to 0.98300 @ 20.00 °C	[9]
Refractive Index	1.42900 to 1.43300 @ 20.00 °C	[9]
Boiling Point	273.00 to 274.00 °C @ 760.00 mm Hg	[9]
Flash Point	253.00 °F. TCC ( 122.78 °C. )	[9]
Solubility	Soluble in alcohol; very slightly soluble in water.	[9]
Dielectric Constant	5.35 F/m	[1]

## Mechanism of Action as an Emollient

Emollients like **dipropyl adipate** primarily work by forming a thin, occlusive or semi-occlusive film on the skin's surface. This film helps to reduce transepidermal water loss (TEWL), thereby increasing the hydration of the stratum corneum. The result is softer, smoother, and more supple skin.



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Mechanism of action of **dipropyl adipate** as an emollient.

## Application in Topical Formulations

**Dipropyl adipate**'s versatile properties make it suitable for a wide range of topical applications:

- **Moisturizers (Creams and Lotions):** Its lightweight and non-greasy feel make it an excellent choice for daily-use moisturizers, providing hydration without a heavy sensation.<sup>[2]</sup>
- **Sunscreens:** It can act as a solvent for UV filters and contributes to a more elegant and spreadable final product.<sup>[3]</sup>
- **After-Shave Lotions:** Its rapid absorption and non-oily nature are desirable in products for men's grooming.<sup>[11]</sup>
- **Color Cosmetics:** In products like foundations and lipsticks, it can improve application and feel.
- **Pharmaceutical Formulations:** It can be used as a vehicle to aid in the penetration of active pharmaceutical ingredients (APIs).<sup>[3]</sup>

## Experimental Protocols

### Evaluation of Skin Hydration (Corneometry)

This protocol outlines the procedure for measuring the hydration level of the stratum corneum using a Corneometer.

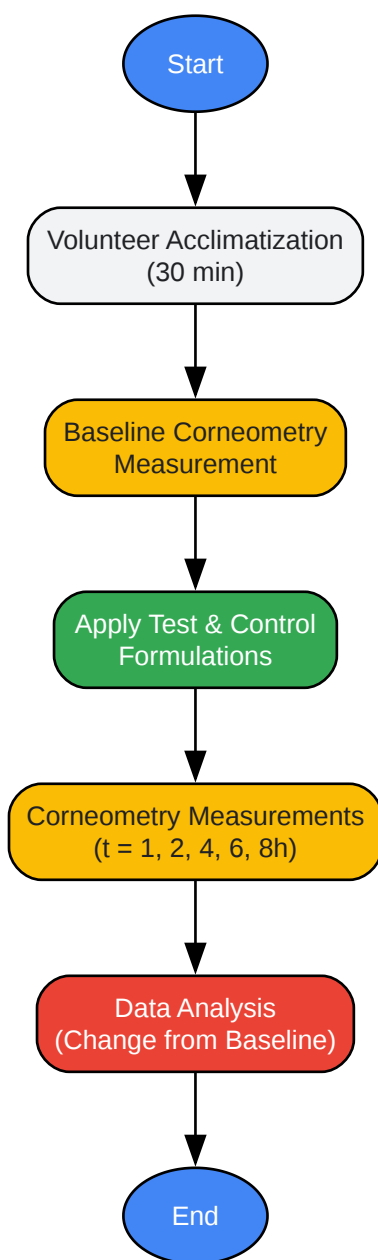
Objective: To quantify the effect of a topical formulation containing **dipropyl adipate** on skin hydration over time.

Materials:

- Corneometer® CM 825 (or equivalent)
- Test formulation containing **dipropyl adipate**
- Control/placebo formulation
- Trained human volunteers
- Controlled environment room (temperature and humidity)

Procedure:

- Volunteer Acclimatization: Volunteers should acclimate in a controlled environment (e.g., 20-22°C, 40-60% relative humidity) for at least 30 minutes before measurements.
- Baseline Measurement: Take baseline skin hydration readings on designated test areas on the volar forearm of each volunteer.
- Product Application: Apply a standardized amount (e.g., 2 mg/cm<sup>2</sup>) of the test and control formulations to the respective test areas.
- Post-Application Measurements: Measure skin hydration at predetermined time points (e.g., 1, 2, 4, 6, and 8 hours) after product application.
- Data Analysis: Calculate the mean change in skin hydration from baseline for each formulation at each time point. Statistical analysis (e.g., t-test or ANOVA) should be performed to determine the significance of the results.



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Corneometry experimental workflow.

## Evaluation of Transepidermal Water Loss (TEWL)

This protocol describes the measurement of TEWL to assess the effect of a topical formulation on the skin's barrier function.

Objective: To determine if a formulation containing **dipropyl adipate** can reduce TEWL, indicating an improvement in skin barrier function.

Materials:

- Tewameter® (or equivalent open-chamber device)
- Test formulation containing **dipropyl adipate**
- Control/placebo formulation
- Trained human volunteers
- Controlled environment room (temperature and humidity)

Procedure:

- Volunteer Acclimatization: As with corneometry, volunteers must acclimate to the controlled environment.
- Baseline Measurement: Measure baseline TEWL on the designated test areas.
- Product Application: Apply a standardized amount of the test and control formulations.
- Post-Application Measurements: Measure TEWL at specified time intervals after application.
- Data Analysis: Compare the TEWL values of the treated areas to the baseline and to the control. A decrease in TEWL indicates an improved barrier function.

## Sensory Evaluation

This protocol provides a framework for conducting a sensory panel to evaluate the tactile properties of a formulation containing **dipropyl adipate**.

Objective: To quantitatively assess the sensory characteristics of a topical formulation with **dipropyl adipate**.

Materials:

- Test formulation
- Reference/control formulations
- Trained sensory panelists
- Standardized evaluation forms or software
- Controlled environment for evaluation

#### Procedure:

- Panelist Training: Train panelists on the sensory attributes to be evaluated and the rating scale.
- Sample Presentation: Provide panelists with coded, randomized samples to prevent bias.
- Evaluation: Panelists apply a standardized amount of each product to a designated skin area (e.g., volar forearm) and rate various sensory attributes.
- Data Collection: Record the panelists' ratings for each attribute.
- Data Analysis: Statistically analyze the data (e.g., using ANOVA) to identify significant differences in sensory perception between formulations.

## Performance Data

While extensive clinical data on skin hydration and TEWL for formulations specifically containing **dipropyl adipate** is limited in publicly available literature, in-vivo sensory panel data provides valuable insights into its performance.

#### In-Vivo Sensory Evaluation of Emollient Esters<sup>[1]</sup>

A study evaluated the sensory properties of several emollient esters, including **dipropyl adipate**, applied neat to the skin of panelists. The following table summarizes the averaged sensory scores (on a scale of 1-10, with higher scores indicating a greater intensity of the attribute).

Sensory Attribute	Dipropyl Adipate	Isodecyl Neopentanoate	Isocetyl Stearate	Octyldodecyl Stearoyl Stearate
Initial Spreading	9.5	8.0	6.5	4.0
Skin Feel (Lightness)	9.0	8.5	6.0	3.5
Residue	2.0	3.5	5.0	7.5
Gloss	2.5	3.0	5.5	8.0
Tackiness	1.5	2.5	4.5	6.0

Data adapted from "Evaluating the Physiochemical Properties of Emollient Esters for Cosmetic Use".<sup>[1]</sup>

The results indicate that **dipropyl adipate** was perceived as having the highest spreadability and the lightest, driest feel on the skin.<sup>[1]</sup> It also left the least residue and was the least tacky and glossy compared to the other esters tested.<sup>[1]</sup> These findings are consistent with its physicochemical properties, such as its lower viscosity and molecular weight.<sup>[1]</sup>

## Formulation Stability

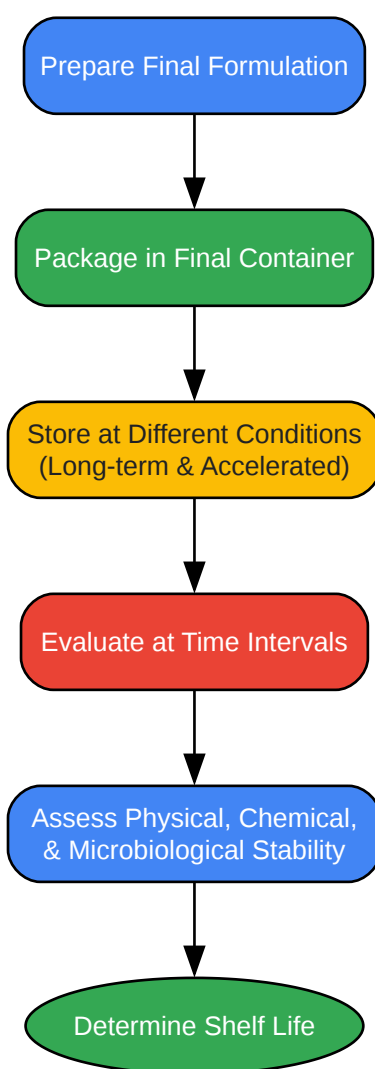
The stability of a topical formulation is crucial for its safety, efficacy, and shelf life.

Protocol for Stability Testing:

- Formulation Preparation: Prepare the final formulation containing **dipropyl adipate**.
- Packaging: Package the formulation in the intended commercial packaging.
- Storage Conditions: Store samples under various conditions:
  - Long-term: 25°C ± 2°C / 60% RH ± 5% RH
  - Accelerated: 40°C ± 2°C / 75% RH ± 5% RH



- Testing Intervals: Evaluate the samples at specified time points (e.g., 0, 1, 3, and 6 months for accelerated; 0, 3, 6, 9, 12, 18, 24, and 36 months for long-term).
- Parameters to Evaluate:
  - Physical: Appearance, color, odor, pH, viscosity, and phase separation.
  - Chemical: Potency of the active ingredient (if any) and formation of degradation products.
  - Microbiological: Microbial limits testing.



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Workflow for topical formulation stability testing.

## Conclusion

**Dipropyl adipate** is a highly versatile and effective emollient for topical formulations. Its favorable physicochemical properties translate into desirable sensory characteristics, such as a light, non-greasy feel and excellent spreadability. While specific quantitative data on its direct impact on skin hydration and TEWL is not extensively available in the public domain and requires further investigation, its function as a film-forming emollient suggests a positive contribution to skin barrier function. The provided protocols offer a robust framework for formulators to evaluate the performance of **dipropyl adipate** in their specific topical preparations, ensuring the development of stable, efficacious, and aesthetically pleasing products.

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